

## Chemical and physical properties of "3-Methoxy-2,5-toluquinone"

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Compound of Interest

Compound Name: 3-Methoxy-2,5-toluquinone

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# An In-depth Technical Guide to 3-Methoxy-2,5-toluquinone

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Methoxy-2,5-toluquinone** (CAS No. 611-68-7), a benzoquinone derivative with noted antimicrobial properties. This document collates available data on its physicochemical characteristics, biological activity, and presents generalized experimental protocols and conceptual signaling pathways relevant to its class of compounds. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also addresses the common confusion with its isomers and provides predictive insights based on its structure.

## **Chemical and Physical Properties**

**3-Methoxy-2,5-toluquinone**, also known by its synonyms 2-methoxy-6-methyl-p-benzoquinone and 4-Methoxy-toluoquinone, is a yellow crystalline solid.[1] Its fundamental properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[2][3][4]
Molecular Weight	152.15 g/mol	[2][4][5][6]
CAS Number	611-68-7	[2][3]
Appearance	Yellow Crystal / Light yellow to yellow (Solid)	[1][6]
Melting Point	145-146 °C	[1]
Boiling Point	255.2 °C at 760 mmHg	[1]
Density	1.17 g/cm <sup>3</sup>	[1]
Solubility	Soluble in DMSO and PEG300.	[5]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[5][6]

## **Spectroscopic Profile (Predicted)**

Detailed experimental spectroscopic data for **3-Methoxy-2,5-toluquinone** is not readily available in the reviewed literature. However, based on its chemical structure, the following spectroscopic characteristics can be predicted.



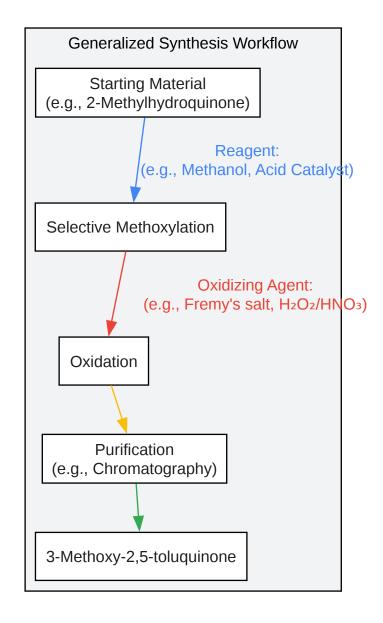
Spectroscopy	Predicted Characteristics	
¹H NMR	Signals corresponding to a methyl group, a methoxy group, and two vinyl protons on the quinone ring.	
<sup>13</sup> C NMR	Resonances for two carbonyl carbons, four olefinic carbons, one methoxy carbon, and one methyl carbon.	
IR Spectroscopy	Characteristic absorption bands for C=O (quinone) stretching, C=C (alkene) stretching, and C-O (ether) stretching.	
Mass Spectrometry	A molecular ion peak [M] <sup>+</sup> at m/z 152, with fragmentation patterns corresponding to the loss of CO, CH <sub>3</sub> , and OCH <sub>3</sub> groups.[7]	

#### **Synthesis and Experimental Protocols**

A specific, detailed experimental protocol for the synthesis of **3-Methoxy-2,5-toluquinone** (CAS 611-68-7) is not explicitly available in the reviewed literature. However, a general approach for the synthesis of substituted benzoquinones involves the oxidation of corresponding hydroquinones or phenols. A plausible synthetic route could involve the selective methoxylation and oxidation of 2-methylhydroquinone.

Below is a generalized workflow for the synthesis of a methoxy-methyl-benzoquinone, which could be adapted for the synthesis of the target compound.





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A generalized workflow for the synthesis of **3-Methoxy-2,5-toluquinone**.

#### **Biological Activity**

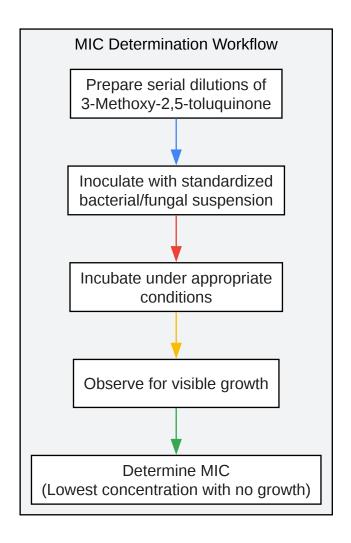
**3-Methoxy-2,5-toluquinone** is reported to have moderate antibacterial and antifungal effects. [1][5][8][9][10] It is a compound produced by the fungus Aspergillus sp. HPL Y-30,212.[1][10]



Activity	Details	Reference
Antibacterial	Moderate activity.	[1][5][8][9][10]
Antifungal	Moderate activity.	[1][5][8][9][10]

#### **Antimicrobial Activity Determination: A General Protocol**

A standard method to quantify the antimicrobial activity of a compound is the determination of the Minimum Inhibitory Concentration (MIC).



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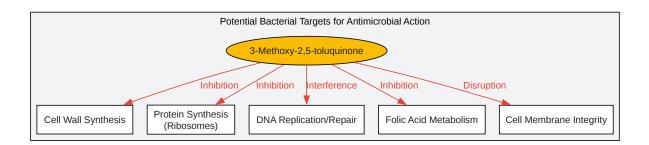
A generalized workflow for determining the Minimum Inhibitory Concentration (MIC).



### **Signaling Pathways**

The specific molecular mechanism of action and the signaling pathways affected by **3-Methoxy-2,5-toluquinone** have not been elucidated in the available literature. As an antimicrobial agent, it could potentially interfere with various essential bacterial processes.

Below is a conceptual diagram illustrating potential targets for an antibacterial compound within a bacterial cell.



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Conceptual diagram of potential antibacterial mechanisms of action.

#### Conclusion

**3-Methoxy-2,5-toluquinone** is a benzoquinone derivative with established, albeit moderately characterized, antimicrobial properties. While its basic physicochemical characteristics are documented, there is a notable lack of detailed public information regarding its synthesis, comprehensive spectroscopic analysis, and specific mechanism of action. Further research is warranted to fully elucidate its pharmacological potential and to explore the signaling pathways involved in its antibacterial and antifungal activities. This guide serves as a foundational resource, summarizing the current knowledge and highlighting areas for future investigation.

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